

Personal protective equipment for handling Azelastine-13C,d3

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Compound of Interest

Compound Name: Azelastine-13C,d3

Cat. No.: B1146578

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Essential Safety and Handling Guide for Azelastine-13C,d3

This document provides immediate safety, handling, and disposal protocols for **Azelastine-13C,d3**, a stable-isotope labeled compound. The guidance is based on the safety profile of its non-labeled counterpart, Azelastine Hydrochloride, and best practices for handling valuable isotopically-labeled materials.

Hazard Identification and Personal Protective Equipment (PPE)

Azelastine Hydrochloride is classified as harmful if swallowed.^{[1][2]} While **Azelastine-13C,d3** is not radioactive, it should be handled with care to prevent contamination and unnecessary exposure. The primary routes of exposure are inhalation and skin contact.^[3]

Recommended Personal Protective Equipment (PPE):

A comprehensive PPE strategy is crucial for safe handling.

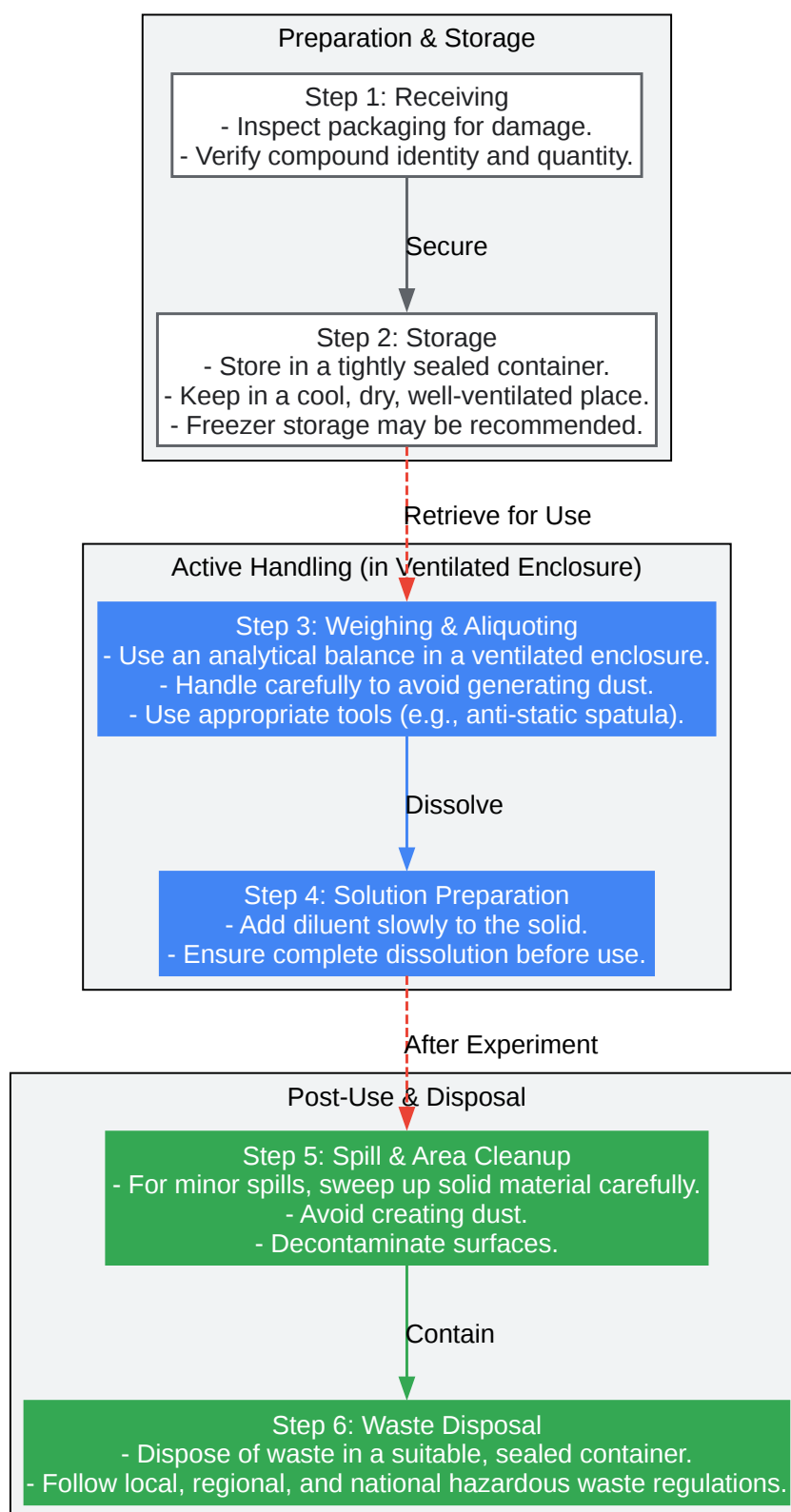
PPE Category	Specification	Rationale
Hand Protection	Chemically resistant gloves (e.g., nitrile).[4][5]	To prevent skin contact. Gloves must be inspected before use.[5]
Eye/Face Protection	Safety glasses with side-shields or safety goggles.[1][5][6]	To protect eyes from dust particles or splashes.
Skin and Body	Laboratory coat.[7]	To prevent contamination of personal clothing.
Respiratory	Use in a well-ventilated area. A NIOSH-approved respirator may be required if dust is generated and exposure limits are exceeded.[6][8]	To prevent inhalation of the powdered compound.

Always handle in accordance with good industrial hygiene and safety practices. Do not eat, drink, or smoke when using this product, and wash hands thoroughly after handling.[1][2][4]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow minimizes risk and prevents the loss of valuable material.

Workflow for Handling **Azelastine-13C,d3**



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A step-by-step workflow for the safe handling of **Azelastine-13C,d3**.

Detailed Methodologies:

- **Receiving:** Upon receipt, visually inspect the packaging for any signs of damage. Verify that the compound name, CAS number, and quantity match the order details.
- **Storage:** Store the compound in its original, tightly closed container in a cool, dry, and well-ventilated area, protected from light.^[1] Some suppliers recommend freezer storage to maintain product quality.^[8]
- **Weighing:** When weighing the solid material, perform the task within a chemical fume hood or other ventilated enclosure to control airborne levels.^[1]^[4] Use appropriate anti-static weighing tools. Avoid practices that generate dust.^[6]
- **Solution Preparation:** Add the solvent to the weighed solid material. Ensure the container is properly sealed and mixed to achieve full dissolution.
- **Spill Management:**
 - **Minor Spills:** Carefully sweep or scoop up the spilled solid, avoiding dust generation, and place it into a suitable container for disposal.^[6]^[8]
 - **Major Spills:** Evacuate the area and alert the appropriate safety personnel.^[6]

Disposal Plan

Proper disposal is critical to ensure environmental safety and regulatory compliance.

- **Waste Classification:** Unused **Azelastine-13C,d3** and materials contaminated with it should be treated as hazardous chemical waste.^[8]
- **Containment:** All waste, including empty vials and contaminated consumables (e.g., gloves, wipes), should be collected in a designated, sealed, and clearly labeled hazardous waste container.^[5]^[8]
- **Disposal Route:** The disposal of chemical waste must adhere to local, regional, and national regulations.^[8] Do not dispose of this material into the sanitary sewer system.^[1] Arrange for pickup and disposal by a licensed chemical waste management company.

While household disposal instructions for pharmaceuticals sometimes suggest mixing with unappealing substances like coffee grounds and discarding in the trash, this is not appropriate for a laboratory setting.[9][10] The best practice is always professional disposal through a certified hazardous waste handler.

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References

- 1. gps.mylwebhub.com [gps.mylwebhub.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. pppmag.com [pppmag.com]
- 4. medline.com [medline.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. documents.manchester.ac.uk [documents.manchester.ac.uk]
- 8. fishersci.com [fishersci.com]
- 9. Azelastine | C₂₂H₂₄ClN₃O | CID 2267 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
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